

Comparative analysis of butyl isovalerate and isobutyl isovalerate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl isovalerate*

Cat. No.: *B089475*

[Get Quote](#)

A Comparative Analysis of **Butyl Isovalerate** and **Isobutyl Isovalerate** for Researchers and Drug Development Professionals

This guide provides a detailed comparison of **butyl isovalerate** and **isobutyl isovalerate**, two isomeric esters with applications across the flavor, fragrance, and pharmaceutical industries. The following sections present their chemical and physical properties, applications, and toxicological data, supported by experimental information where available.

Chemical and Physical Properties

Butyl isovalerate and **isobutyl isovalerate** share the same molecular formula ($C_9H_{18}O_2$) and molecular weight, but differ in the branching of their alkyl and acyl groups, leading to distinct physical properties.^{[1][2][3][4][5]} These differences can influence their performance in various applications. A summary of their key properties is presented in Table 1.

Property	Butyl Isovalerate	Isobutyl Isovalerate
IUPAC Name	butyl 3-methylbutanoate[2]	2-methylpropyl 3-methylbutanoate[3]
Synonyms	n-Butyl isovalerate, Butyl isopentanoate[2]	2-Methylpropyl 3-methylbutyrate[3]
CAS Number	109-19-3[5]	589-59-3[1][3]
Molecular Formula	C ₉ H ₁₈ O ₂ [2][5]	C ₉ H ₁₈ O ₂ [1][3]
Molecular Weight	158.24 g/mol [4][5]	158.24 g/mol [1][3]
Appearance	Colorless to pale yellow liquid[4][6]	Colorless to pale yellow liquid[3]
Odor	Fruity, sweet, apple, pear, pineapple[7][8]	Sweet, fruity, apple-like[1]
Boiling Point	167-176.5 °C[4][9]	168.5 °C[3]
Flash Point	53-59.4 °C[4][9]	53 °C (closed cup)[1]
Density	~0.86 g/mL[4]	0.851 g/mL at 25 °C
Refractive Index	~1.409-1.417[9][10]	~1.406 at 20 °C
Solubility	Almost insoluble in water; soluble in propylene glycol, alcohol, and most oils.[4]	Not specified, but as an ester, likely poorly soluble in water and soluble in organic solvents.

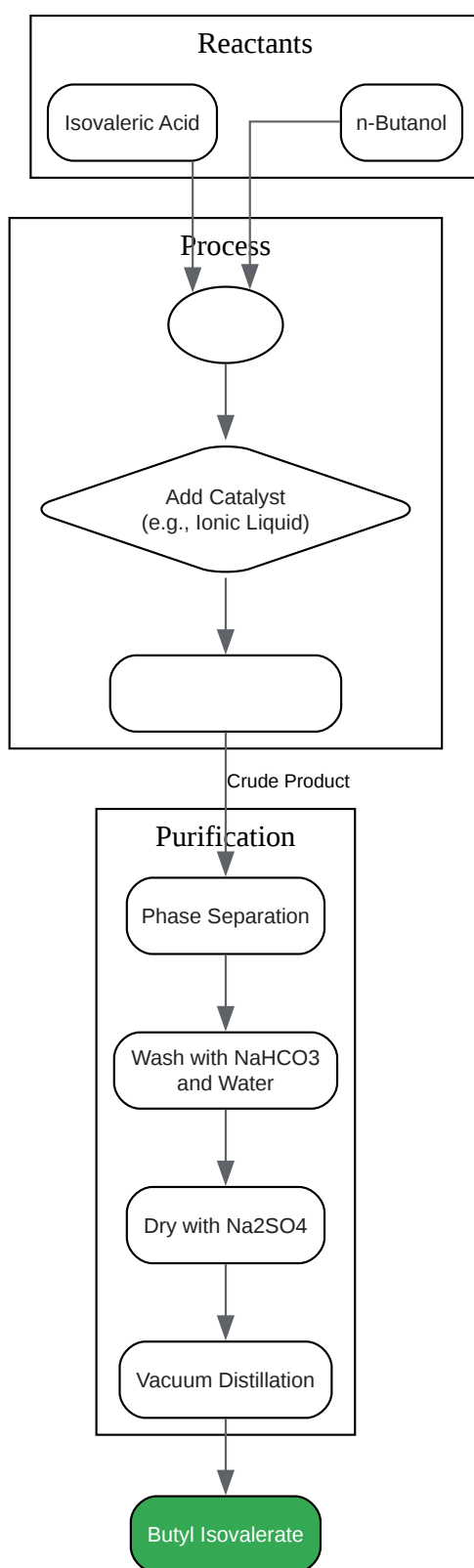
Synthesis and Production

Both esters are typically produced synthetically for commercial use.[1]

Butyl Isovalerate Synthesis: A common method for synthesizing **butyl isovalerate** is through the esterification of isovaleric acid and n-butanol.[5][6] This reaction is often catalyzed by a strong acid, such as sulfuric acid, or more recently, by greener alternatives like ionic liquids under microwave irradiation to improve yield and reduce environmental impact.[6]

Isobutyl Isovalerate Synthesis: The synthesis of **isobutyl isovalerate** can be achieved through the esterification of isovaleric acid and isobutanol. Another mentioned method is the oxidation of the corresponding ketone.[\[11\]](#)

Below is a diagram illustrating a typical experimental workflow for the synthesis of **butyl isovalerate**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **butyl isovalerate**.

Applications in Research and Development

While both esters are prominent in the flavor and fragrance industries, their utility extends to other scientific and industrial fields.[\[7\]](#)[\[12\]](#)

- **Butyl Isovalerate:**

- Flavor & Fragrance: Used to impart fruity notes, reminiscent of apple and pear, in food products, perfumes, and cosmetics.[\[7\]](#) It is also used in chocolate and tutti-frutti flavor compositions.[\[4\]](#)[\[5\]](#)
- Pharmaceutical Applications: It has been investigated as an excipient in drug formulations to potentially improve the solubility and stability of active pharmaceutical ingredients (APIs).[\[7\]](#)
- Industrial Solvent & Plasticizer: Its low toxicity and favorable evaporation rate make it suitable as a solvent and a plasticizer to enhance the flexibility and durability of materials.[\[7\]](#)
- Chemical Synthesis: It serves as a precursor or building block for more complex organic structures.[\[6\]](#)[\[7\]](#)

- **Isobutyl Isovalerate:**

- Flavor & Fragrance: Widely used for its sweet, fruity aroma (apple, raspberry, banana) in foods, beverages, perfumes, soaps, and deodorants.[\[1\]](#)[\[12\]](#)
- Cosmetics & Personal Care: Incorporated into lotions, creams, hair care products, and body sprays to add a fresh scent and improve the sensory experience.[\[1\]](#)[\[13\]](#)
- Oral Care: Its fruity notes can help mask unpleasant base odors in toothpaste and mouthwash.[\[13\]](#)
- Biochemical Research: Mentioned for use in biochemical experiments and organic synthesis.[\[14\]](#)

Spectroscopic Data

Characterization of **butyl isovalerate** and **isobutyl isovalerate** is routinely performed using spectroscopic methods. Data is publicly available in databases such as PubChem and the NIST WebBook.[\[2\]](#)[\[3\]](#)[\[15\]](#)[\[16\]](#)

Spectroscopy	Butyl Isovalerate	Isobutyl Isovalerate
¹ H NMR	Spectra available, e.g., from Sigma-Aldrich. [2]	Spectra available, e.g., from Wiley. [3]
¹³ C NMR	Spectra available from various sources. [2] [17] [18]	Spectra available from various sources. [3]
Mass Spec (EI)	Key fragments (m/z): 57, 85, 56, 41. [2]	Key fragments (m/z): 85, 57, 56, 41, 103. [3]
IR Spectroscopy	FTIR and Vapor Phase IR spectra are available. [2]	FTIR and Vapor Phase IR spectra are available. [3]

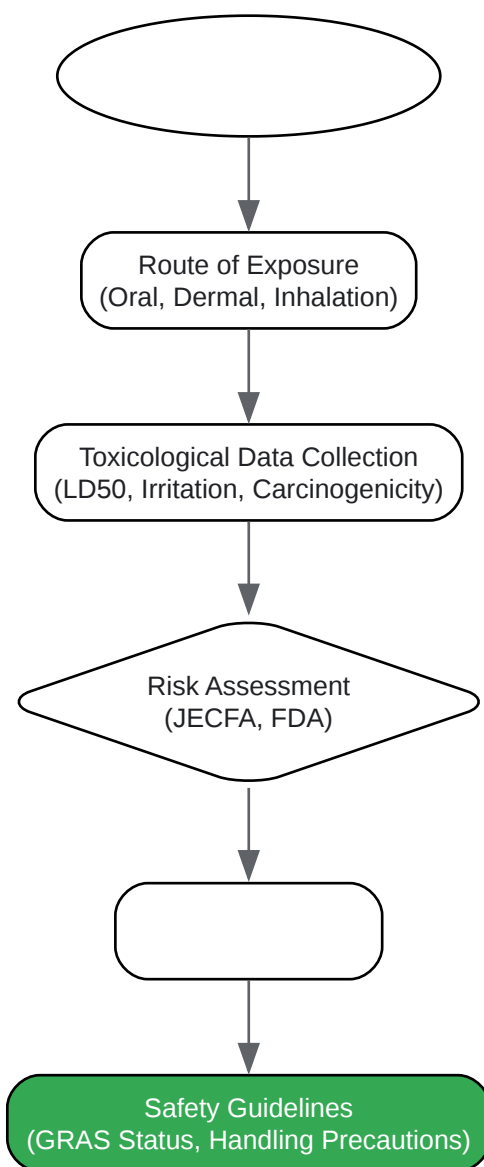
The mass spectrometry fragmentation patterns show slight differences that can be used to distinguish between the two isomers.

Toxicological Profile

Both compounds are generally recognized as safe (GRAS) for use as flavoring agents at current intake levels.[\[2\]](#)[\[3\]](#) However, as with any chemical, they should be handled with appropriate care in a laboratory or industrial setting.

Toxicology Data	Butyl Isovalerate	Isobutyl Isovalerate
JECFA Evaluation	No safety concern at current levels of intake when used as a flavouring agent (1997).[2]	No safety concern at current levels of intake when used as a flavouring agent (1997).[3]
Acute Oral Toxicity (LD ₅₀)	>5 g/kg (Rat)[9]	>5,050 mg/kg (Rat)[19]
Acute Dermal Toxicity (LD ₅₀)	Standard Draize test (Rabbit) showed skin irritation.[9]	>5,000 mg/kg (Rabbit)[19]
Skin Irritation	Irritating to skin.[9]	Causes skin irritation.[19][20]
Eye Irritation	Not explicitly found.	Causes serious eye irritation. [20]
Respiratory Irritation	Not explicitly found.	May cause respiratory irritation.[19][20]
Carcinogenicity	No component is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.	No component is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[19]

The logical relationship for assessing the safety of these compounds is outlined in the diagram below.



[Click to download full resolution via product page](#)

Caption: Logical workflow for chemical safety assessment.

Conclusion

Butyl isovalerate and **isobutyl isovalerate** are structurally similar esters with overlapping yet distinct profiles.

- For Flavor and Fragrance applications, both are valuable for their fruity aromas, with subtle differences in their scent profiles that may make one more suitable than the other for specific formulations.

- For Pharmaceutical and R&D applications, **butyl isovalerate** has documented consideration as a potential excipient and industrial solvent, suggesting its utility may be broader in material science and formulation development.[7] **Isobutyl isovalerate** is highlighted for its use in personal care and oral care products, indicating its value in applications requiring pleasant sensory characteristics.[13]

The choice between these two compounds will ultimately depend on the specific requirements of the application, including desired aroma profile, solvent properties, and existing formulation compatibility. While direct comparative performance studies are not readily available in the reviewed literature, the data presented in this guide provides a solid foundation for researchers, scientists, and drug development professionals to make an informed selection.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isobutyl Isovalerate | 589-59-3 | Supplier & Exporter [chemicalbull.com]
- 2. Butyl isovalerate | C9H18O2 | CID 7981 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Isobutyl isovalerate | C9H18O2 | CID 11514 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Butyl isovalerate | 109-19-3 [chemicalbook.com]
- 5. Butyl isovalerate | 109-19-3 [amp.chemicalbook.com]
- 6. asianpubs.org [asianpubs.org]
- 7. chemimpex.com [chemimpex.com]
- 8. Fragrance University [fragranceu.com]
- 9. Butyl isovalerate | CAS#:109-19-3 | Chemsrce [chemsrc.com]
- 10. guidechem.com [guidechem.com]
- 11. Isobutyl isovalerate | 589-59-3 [chemicalbook.com]
- 12. isobutyl isovalerate, 589-59-3 [thegoodscentcompany.com]
- 13. nbinno.com [nbinno.com]

- 14. Isobutyl isovalerate | Organic reagent | TargetMol [targetmol.com]
- 15. Isobutyl isovalerate [webbook.nist.gov]
- 16. Butanoic acid, 3-methyl-, butyl ester [webbook.nist.gov]
- 17. Butyl isovalerate(109-19-3) ¹³C NMR spectrum [chemicalbook.com]
- 18. spectrabase.com [spectrabase.com]
- 19. aurochemicals.com [aurochemicals.com]
- 20. elan-chemical.com [elan-chemical.com]
- To cite this document: BenchChem. [Comparative analysis of butyl isovalerate and isobutyl isovalerate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089475#comparative-analysis-of-butyl-isovalerate-and-isobutyl-isovalerate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com